

Reaction of S,S-Dimethyl-N-Phenylsulfoximide with Electrophiles: Application Notes and Protocols

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Compound of Interest

Compound Name: *S,S*-dimethyl-N-phenylsulfoximide

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Introduction

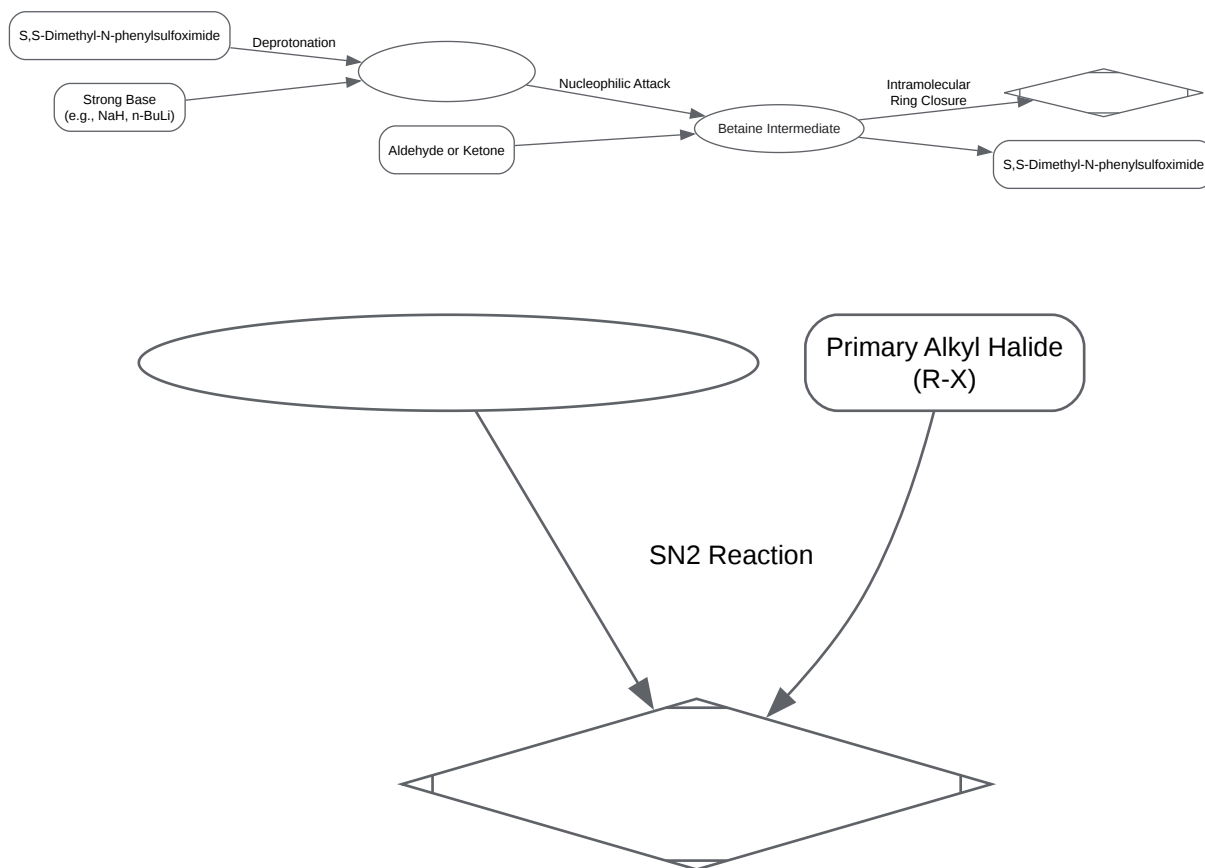
S,S-Dimethyl-N-phenylsulfoximide is a versatile reagent in organic synthesis. Upon deprotonation of a methyl group, it forms a stabilized ylide that can react with a variety of electrophiles. This nucleophilic species, a derivative of the well-known Corey-Chaykovsky reagent (dimethylsulfoxonium methylide), offers unique reactivity and has applications in the formation of carbon-carbon and carbon-heteroatom bonds. The presence of the N-phenyl group can influence the stability and reactivity of the ylide.

These application notes provide a detailed overview of the reactions of **S,S-dimethyl-N-phenylsulfoximide** with common electrophiles, including experimental protocols and data for key transformations.

Reaction with Carbonyl Compounds: Epoxidation

The most prominent reaction of the **S,S-dimethyl-N-phenylsulfoximide**-derived ylide is its reaction with aldehydes and ketones to form epoxides. This transformation, analogous to the Corey-Chaykovsky reaction, is a valuable method for the synthesis of oxiranes.

Reaction Workflow:



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